

Technical Support Center: Optimizing 4-Hydroxytryptamine Creatinine Sulfate Concentration for Experiments

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Compound of Interest

Compound Name: 4-Hydroxytryptamine creatinine sulfate

Cat. No.: B561849

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the experimental concentration of 4-Hydroxytryptamine (4-HT) creatinine sulfate. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during in vitro and in vivo studies.

Frequently Asked Questions (FAQs)

Q1: What is **4-Hydroxytryptamine creatinine sulfate** and what are its key properties?

4-Hydroxytryptamine (4-HT), also known as N,N-didesmethylnpsilocin, is a naturally occurring tryptamine alkaloid. It is a potent agonist of the serotonin 5-HT_{2A} receptor. The creatinine sulfate salt is a common formulation used in research.

Table 1: Key Properties of **4-Hydroxytryptamine Creatinine Sulfate**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₁ N ₅ O ₆ S	[1]
Molecular Weight	387.41 g/mol	[1]
Appearance	White to off-white solid powder	
Storage Temperature	2-8°C	[2]

Q2: What is the recommended solvent for preparing a stock solution of **4-Hydroxytryptamine creatinine sulfate**?

Information on the direct solubility of **4-Hydroxytryptamine creatinine sulfate** is limited. However, data for the closely related compound, Serotonin creatinine sulfate monohydrate, suggests the following:

Table 2: Solubility of Serotonin Creatinine Sulfate Monohydrate

Solvent	Solubility	Notes
0.1 M HCl	Soluble	Solutions should be freshly prepared.
95% Ethanol	Very slightly soluble	Solutions should be freshly prepared.
Absolute Ethanol	Insoluble	
Water	Insoluble	[3]
DMSO	20 mg/mL (49.33 mM)	Ultrasonication may be required. Use fresh, moisture-free DMSO.[4]

Disclaimer: This data is for a similar compound and should be used as a guideline. It is recommended to perform small-scale solubility tests with your specific batch of **4-Hydroxytryptamine creatinine sulfate**.

For cell-based assays, Dimethyl sulfoxide (DMSO) is a common solvent for creating high-concentration stock solutions that can then be diluted to the final experimental concentrations in your aqueous culture medium.^[5]

Q3: What is a typical concentration range for in vitro experiments with 4-Hydroxytryptamine?

The optimal concentration will be cell-type and assay-dependent. However, based on its high affinity for the 5-HT_{2A} receptor, nanomolar concentrations are expected to be effective.

Table 3: Reported In Vitro Effective Concentrations for 4-Hydroxytryptamine

Parameter	Receptor	Reported Value
EC ₅₀	5-HT _{2A}	21 nM - 38 nM

It is crucial to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.^[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

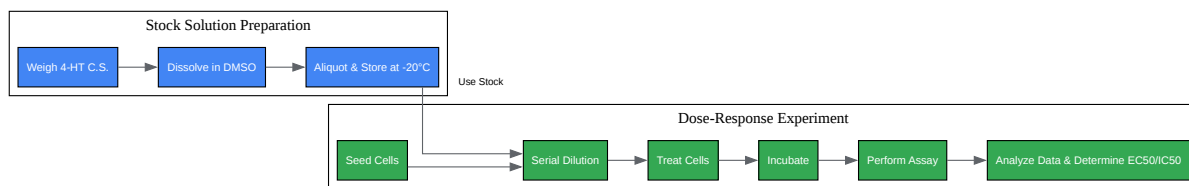
- Weighing: Accurately weigh out 3.87 mg of **4-Hydroxytryptamine creatinine sulfate** (MW: 387.41 g/mol).
- Dissolving: Add 1 mL of high-quality, anhydrous DMSO to the powder.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C, protected from light.^[4]

Protocol 2: Determining Optimal Concentration using a Dose-Response Curve (Cell-Based Assay)

This protocol outlines a general method to determine the half-maximal effective concentration (EC₅₀) for a functional response or the half-maximal inhibitory concentration (IC₅₀) for a cytotoxicity assay.

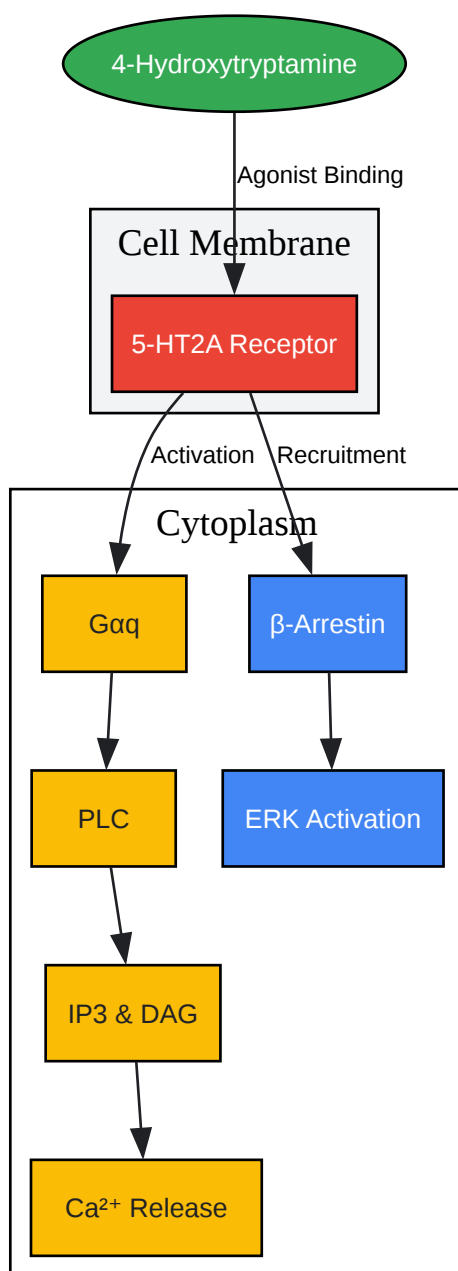
- **Cell Seeding:** Seed your cells of interest in a 96-well plate at a predetermined optimal density and allow them to adhere and grow overnight.
- **Compound Dilution:** Prepare a serial dilution of your 4-HT creatinine sulfate stock solution in the appropriate cell culture medium. A common starting range is from 100 μ M to 1 nM, using 3-fold or 10-fold dilutions.
- **Treatment:** Remove the existing medium from the cells and replace it with the medium containing the different concentrations of 4-HT creatinine sulfate. Include a vehicle control (medium with the same concentration of DMSO as the highest 4-HT concentration) and an untreated control.
- **Incubation:** Incubate the plate for a predetermined duration (e.g., 24, 48, or 72 hours).
- **Assay Performance:** Perform your specific assay (e.g., calcium mobilization assay for 5-HT_{2A} activation or an MTT assay for cytotoxicity).
- **Data Analysis:** Plot the response (e.g., percentage of maximal response or percentage of cell viability) against the logarithm of the compound concentration. Use non-linear regression to fit a sigmoidal dose-response curve and determine the EC₅₀ or IC₅₀ value.

Visualizing Experimental Workflows and Signaling Pathways



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Caption: Workflow for preparing a stock solution and determining the optimal concentration.

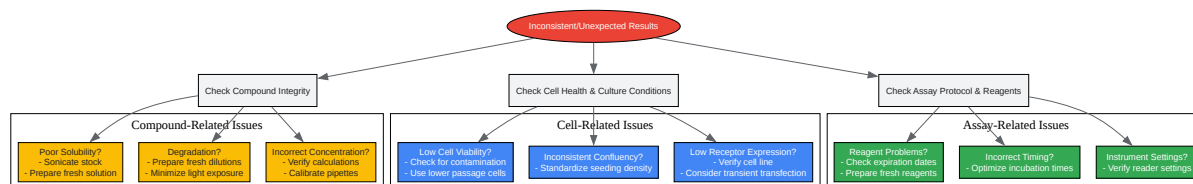


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Caption: Simplified 5-HT2A receptor signaling pathways activated by 4-Hydroxytryptamine.

Troubleshooting Guide

Problem: Inconsistent or unexpected results in cell-based assays.



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Caption: Troubleshooting decision tree for common experimental issues.

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